

Core Concepts: The Multifaceted Role of Sap6 in Pathogenesis

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Compound of Interest

Compound Name: SAP6

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Secreted aspartyl proteinase 6 (**Sap6**) is a key enzyme that contributes to the virulence of *Candida albicans*. Its functions are not limited to proteolytic activity; it also engages in specific interactions with host cells, modulating immune responses and facilitating tissue invasion. Key biological functions of **Sap6** include maintaining the integrity of the fungal cell surface, participating in the escape of *C. albicans* from immune cells, and initiating inflammation in host tissues.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative and qualitative findings from studies investigating the biological functions of **Sap6**. These studies often employ genetic knockouts (Δ **sap6**) and recombinant proteins to elucidate the specific roles of this proteinase.

Table 1: Effect of **Sap6** on *C. albicans* Interaction with THP-1 Human Monocytes

C. albicans Strain	Phenotype in THP-1 Co-culture (1 hr)	Percentage of Dead Candida Cells	Reference
Wild Type (SC5314)	~60% long hyphae development	~2-2.5%	[1] [3]
Δsap5 Mutant	~60% long hyphae development	~2-2.5%	[1] [3]
Δsap6 Mutant	~50% short hyphae development	~15%	[1] [3]

Table 2: Role of **Sap6** Domains in Inducing Cytokine Release from Oral Epithelial Cells (OECs)

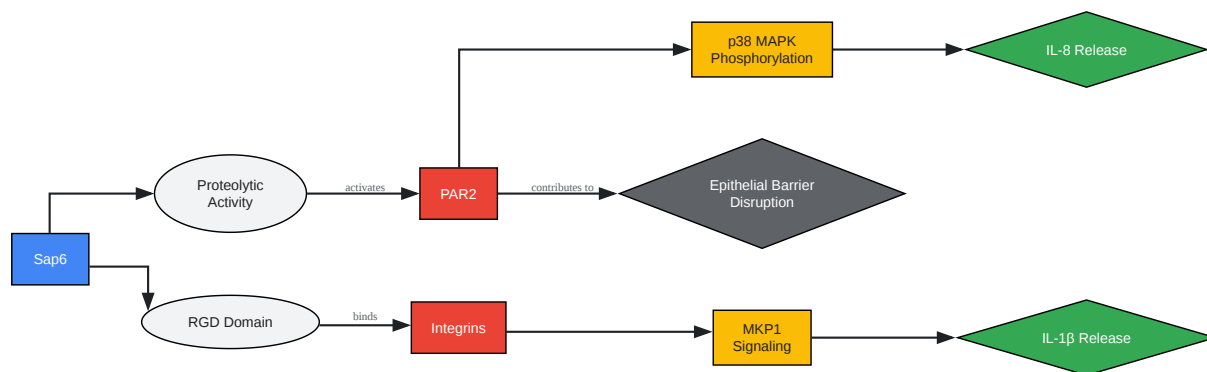
Recombinant Sap6 Form	IL-1β Production	IL-8 Production	Key Signaling Pathway	Reference
rSap6 (wild type)	Induced	Induced	p38 MAPK, MKP1	[2] [4]
Heat-inactivated rSap6	Induced	Not Induced	Suggests non-proteolytic activity contributes to IL-1β induction	[4]
rSap6ΔRGD	Not Induced	Induced	Highlights the role of the RGD motif in IL-1β induction	[4]

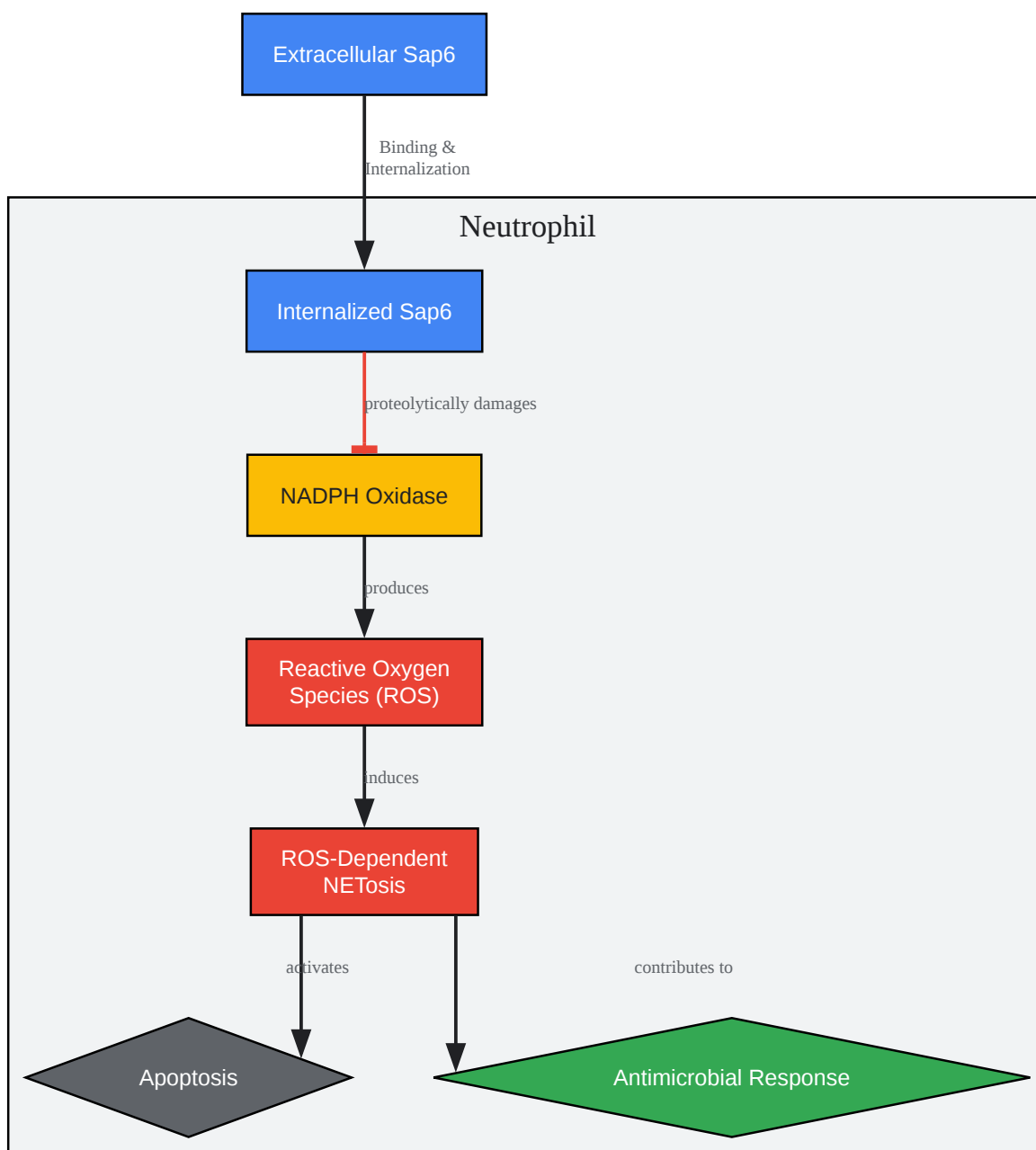
Signaling Pathways Modulated by Sap6

Sap6 interacts with host cells through distinct mechanisms, triggering specific signaling cascades that contribute to inflammation and immune evasion.

Sap6-Mediated Inflammation in Oral Epithelial Cells

Sap6 initiates inflammatory responses in oral epithelial cells through a dual-action mechanism involving both its proteolytic activity and a specific protein motif.[2][4] The proteolytic activity of **Sap6** activates Protease-Activated Receptor 2 (PAR2), leading to the phosphorylation of p38 MAPK and subsequent release of the pro-inflammatory cytokine IL-8.[2][4] Independently, the Arg-Gly-Asp (RGD) domain of **Sap6** binds to host cell integrins, which activates MKP1 signaling and results in the production of IL-1 β . [2][4] This cascade of events also leads to the disruption of epithelial barrier function, facilitating fungal invasion.[2]





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References

- 1. Sap6, a secreted aspartyl proteinase, participates in maintenance the cell surface integrity of Candida albicans - PMC [pmc.ncbi.nlm.nih.gov]
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- 3. Sap6, a secreted aspartyl proteinase, participates in maintenance the cell surface integrity of Candida albicans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Candida albicans Sap6 Initiates Oral Mucosal Inflammation via the Protease Activated Receptor PAR2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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